

2,3-Dimethylpyridin-4-amine CAS number and properties

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Compound of Interest

Compound Name: 2,3-Dimethylpyridin-4-amine

Cat. No.: B048140

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An In-depth Technical Guide to 2,3-Dimethylpyridin-4-amine

This guide provides a comprehensive technical overview of **2,3-Dimethylpyridin-4-amine**, a key chemical intermediate in the pharmaceutical industry. It covers the compound's core properties, detailed synthesis protocols, and its significant application in the development of proton pump inhibitors. This document is intended for researchers, chemists, and professionals in the field of drug development and organic synthesis.

Core Identification and Properties

2,3-Dimethylpyridin-4-amine is a substituted pyridine derivative. Its unique structure makes it a valuable building block in the synthesis of more complex molecules.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	122475-57-4 ^[1]
IUPAC Name	2,3-Dimethylpyridin-4-amine
Synonyms	4-Amino-2,3-dimethylpyridine, 2,3-Dimethyl-4-pyridinamine ^[1]
Molecular Formula	C ₇ H ₁₀ N ₂ ^[1]
Molecular Weight	122.17 g/mol ^[1]

| InChI Key | InChI=1S/C7H10N2/c1-5-6(2)9-4-3-7(5)8/h3-4H,1-2H3,(H2,8,9)^[1] |

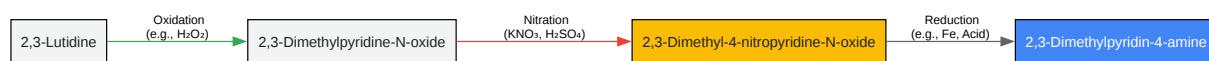
Table 2: Physicochemical Properties

Property	Value
Melting Point	Data not readily available
Boiling Point	Data not readily available

| Solubility | Data not readily available |

Synthesis and Experimental Protocols

The synthesis of **2,3-Dimethylpyridin-4-amine** is a multi-step process that typically begins with the oxidation and subsequent nitration of 2,3-lutidine, followed by a final reduction step.



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Caption: Overall synthesis workflow for **2,3-Dimethylpyridin-4-amine**.

Experimental Protocol 1: Synthesis of 2,3-Dimethyl-4-nitropyridine-N-oxide

This protocol is adapted from patented industrial synthesis methods. The procedure involves the nitration of 2,3-dimethylpyridine-N-oxide using potassium nitrate in concentrated sulfuric acid.

Materials:

- 2,3-dimethylpyridine-N-oxide (12.3 g, 0.1 mol)
- Concentrated sulfuric acid (98%, 65 g)
- Potassium nitrate (10.11 g, 0.1 mol)
- Dichloromethane
- Water
- Ice

Procedure:

- In a reaction vessel, dissolve 12.3 g of 2,3-dimethylpyridine-N-oxide in 65 g of concentrated sulfuric acid, maintaining the temperature between 0°C and 5°C with an ice bath.
- Separately, prepare a nitrating mixture by carefully dissolving 10.11 g of potassium nitrate in 60 g of concentrated sulfuric acid.
- Slowly add the nitrating mixture dropwise to the solution of 2,3-dimethylpyridine-N-oxide, ensuring the temperature does not exceed 5°C.[\[2\]](#)
- After the addition is complete, gradually heat the reaction mixture to between 85°C and 90°C and maintain this temperature for 1-2 hours.[\[2\]](#)[\[3\]](#)
- Monitor the reaction's completion using HPLC.

- Once the starting material is consumed, cool the mixture to room temperature and carefully pour it into a beaker containing crushed ice and water.
- Stir the resulting solution and filter any solid precipitates.
- Extract the filtrate three times with dichloromethane.
- Combine the organic phases, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield light yellow 2,3-Dimethyl-4-nitropyridine-N-oxide (yields reported between 90-93%).[\[2\]](#)[\[3\]](#)

Experimental Protocol 2: Reduction to 2,3-Dimethylpyridin-4-amine

This protocol is based on the well-established Bechamp reduction method for converting aromatic nitro compounds to amines, specifically adapted from procedures for similar pyridine derivatives.[\[4\]](#)

Materials:

- 2,3-Dimethyl-4-nitropyridine-N-oxide (16.8 g, 0.1 mol)
- Iron powder (Fe)
- Hydrochloric acid (HCl) or Sulfuric Acid (H₂SO₄)
- Water
- Sodium Carbonate (Na₂CO₃)
- Ethyl acetate

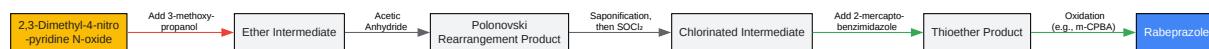
Procedure:

- Create a suspension of iron powder in water within a reaction flask equipped with a mechanical stirrer and reflux condenser.

- Add a small amount of mineral acid (e.g., concentrated HCl) to activate the iron and heat the mixture.
- Add the 2,3-Dimethyl-4-nitropyridine-N-oxide to the iron suspension in portions. The reaction is exothermic and may require cooling to control.
- After the addition is complete, heat the mixture at reflux until the reaction is complete (monitored by TLC or LC-MS). This reduction process reduces both the nitro group and the N-oxide.
- Cool the reaction mixture to room temperature and neutralize it by adding sodium carbonate until the solution is basic.
- Filter the mixture to remove iron oxides.
- Extract the aqueous filtrate multiple times with a suitable organic solvent, such as ethyl acetate.^[4]
- Combine the organic extracts, dry over a drying agent (e.g., MgSO₄), and evaporate the solvent under reduced pressure to obtain crude **2,3-Dimethylpyridin-4-amine**.
- The product can be further purified by recrystallization or column chromatography if necessary.

Application in Drug Development: Synthesis of Rabeprazole

2,3-Dimethylpyridin-4-amine is a precursor to a key intermediate used in the synthesis of Rabeprazole, a widely used proton pump inhibitor (PPI) for treating acid-related gastrointestinal conditions. The synthesis begins with the nitrated intermediate, 2,3-dimethyl-4-nitropyridine N-oxide.

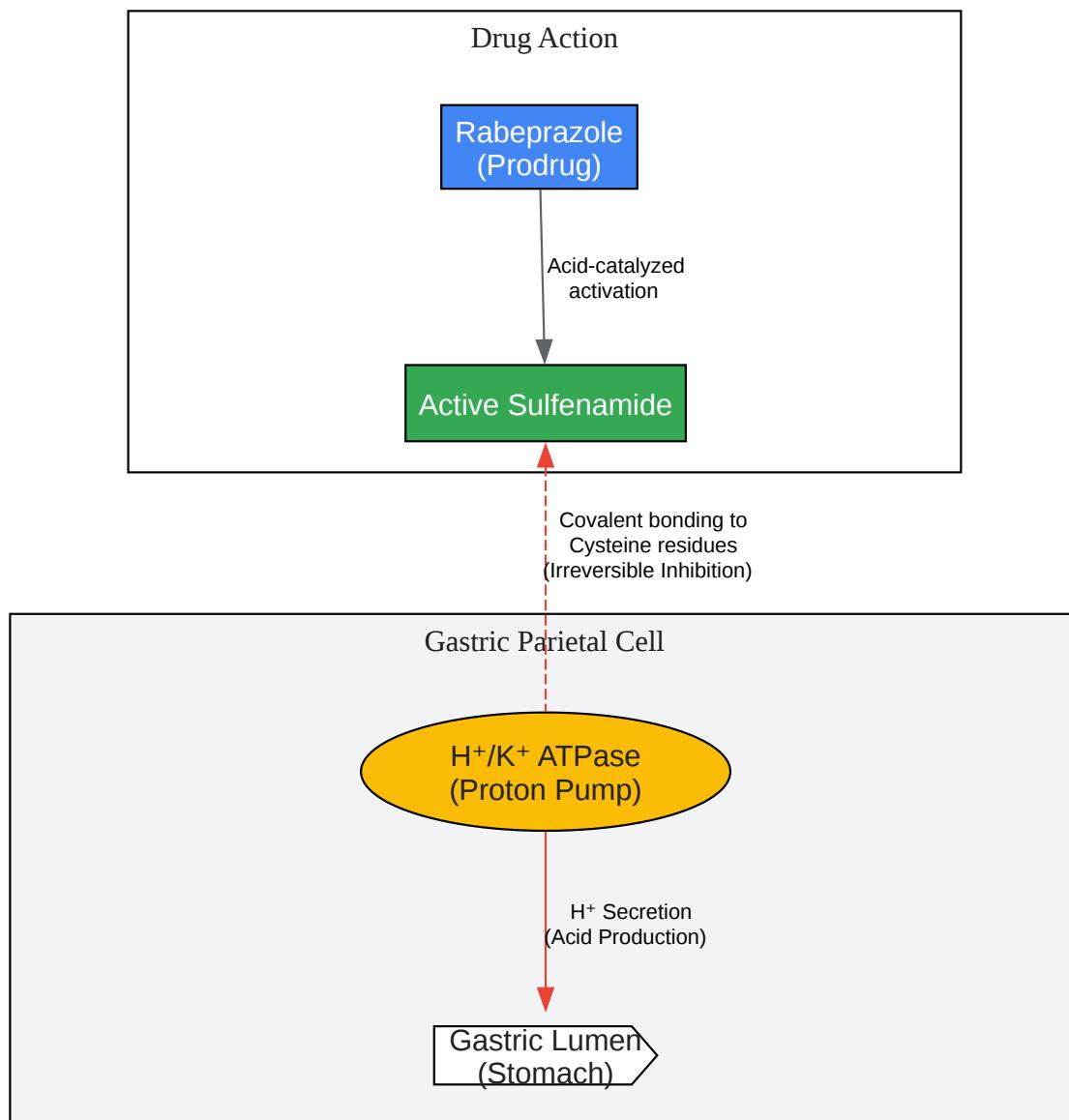


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Caption: Key steps in the synthesis of Rabeprazole from the nitro-intermediate.

Mechanism of Action: Proton Pump Inhibition

Rabeprazole, synthesized via intermediates derived from **2,3-Dimethylpyridin-4-amine**, functions by irreversibly inhibiting the H^+/K^+ ATPase (proton pump) in gastric parietal cells. This action blocks the final step in gastric acid secretion.



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Caption: Mechanism of irreversible proton pump inhibition by activated Rabeprazole.

Safety and Handling

GHS Hazard Information for **2,3-Dimethylpyridin-4-amine**:

- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning[1]
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]

Handling Recommendations:

- Use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid breathing dust, fumes, or vapors.
- Wash hands thoroughly after handling.
- Store in a tightly sealed container in a cool, dry place.

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